

Application of p-Tolyl Benzoate in Fragrance Formulations: Application Notes and Protocols

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Compound of Interest

Compound Name: *p*-Tolyl benzoate

Cat. No.: B1584696

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **p-tolyl benzoate** as a fixative and modifier in fragrance formulations. The information is intended for professionals in research and development within the fragrance and cosmetic industries.

Introduction to p-Tolyl Benzoate in Perfumery

p-Tolyl benzoate (also known as 4-methylphenyl benzoate or p-cresyl benzoate) is an aromatic ester with a history of occasional use in perfumery.^[1] It is characterized by a very faint, sweet, and somewhat floral odor, which is considered to be sweeter than that of p-cresyl salicylate.^{[1][2]} Its primary application in fragrance is not as a primary scent ingredient, but rather as a fixative-modifier, particularly in floral compositions such as lily, jasmine, and narcissus types.^[1]

A fixative in perfumery is a substance that reduces the evaporation rate of more volatile fragrance components, thereby increasing the longevity of the overall scent.^{[2][3][4]} **p-Tolyl benzoate**, with its high molecular weight and low volatility, can function in this capacity, anchoring more fleeting top and middle notes and contributing to a more linear and durable fragrance profile.

Physicochemical Properties

A summary of the key physicochemical properties of **p-tolyl benzoate** is presented in Table 1. These properties are crucial for understanding its behavior in fragrance formulations.

| Property | Value | Reference |
|-------------------|---|-----------|
| Molecular Formula | C ₁₄ H ₁₂ O ₂ | [5] |
| Molecular Weight | 212.24 g/mol | [5] |
| Appearance | Colorless or white crystalline solid | [2] |
| Melting Point | 70-72 °C | [1] |
| Boiling Point | 316 °C | [1] |
| Solubility | Insoluble in water, modestly soluble in alcohol, miscible with most perfume oils. | [1][2] |
| Odor Profile | Very faint, sweet, floral | [1][2] |

Table 1: Physicochemical Properties of **p-Tolyl Benzoate**

Application in Fragrance Formulations

The primary role of **p-tolyl benzoate** in fragrance is as a fixative and modifier. Its faint scent profile ensures that it does not significantly alter the primary fragrance accord at typical use levels.

3.1. Recommended Fragrance Types for Use

Based on its olfactory profile and historical use, **p-tolyl benzoate** is best suited for the following fragrance families:

- **Floral:** Particularly white florals like jasmine, lily, and narcissus, where it can enhance the tenacity of the floral notes without imparting a heavy character.[1]
- **Balsamic/Oriental:** The sweet, balsamic undertones of benzoates can complement oriental and balsamic fragrances, blending well with resins and sweet notes.[2]

3.2. Suggested Use Levels

While specific quantitative data for **p-tolyl benzoate** is limited in publicly available literature, a starting point for its concentration in a fragrance concentrate can be extrapolated from the use of similar benzoate esters like benzyl benzoate.^{[6][7]} It is recommended to start with low concentrations and evaluate the effect on the fragrance profile and longevity.

| Application | Recommended Starting Concentration in Fragrance Concentrate (%) |
|---|---|
| Fine Fragrance (Eau de Parfum, Eau de Toilette) | 0.5 - 5% |
| Cosmetic and Personal Care Products (Lotions, Creams) | 0.1 - 2% |

Table 2: Suggested Starting Concentrations of **p-Tolyl Benzoate**

It is crucial to conduct stability and performance testing for each specific formulation to determine the optimal concentration.

Experimental Protocols

The following protocols are designed to evaluate the efficacy of **p-tolyl benzoate** as a fragrance fixative.

4.1. Protocol for Sensory Evaluation of Fragrance Longevity

This protocol outlines a method for assessing the impact of **p-tolyl benzoate** on the longevity of a fragrance using human sensory panelists.

Objective: To determine if the addition of **p-tolyl benzoate** to a fragrance formulation increases its perceived longevity on a substrate.

Materials:

- Fragrance formulation (control)

- Fragrance formulation with **p-tolyl benzoate** (test)
- Perfumer's alcohol (ethanol)
- Glass beakers and stirring rods
- Pipettes
- Perfume blotters (smelling strips)
- Trained sensory panel

Procedure:

- Preparation of Samples:
 - Prepare a solution of the control fragrance concentrate in perfumer's alcohol at a standard concentration (e.g., 15% for an Eau de Parfum).
 - Prepare a solution of the test fragrance concentrate (containing a predetermined percentage of **p-tolyl benzoate**) in perfumer's alcohol at the same concentration.
- Application to Blotters:
 - Dip a perfume blotter into the control solution for 2 seconds.
 - Dip a separate perfume blotter into the test solution for 2 seconds.
 - Allow the blotters to air dry for 10 seconds.
- Sensory Evaluation:
 - Present the blotters to the sensory panel at specified time intervals (e.g., 0, 1, 2, 4, 6, 8, and 24 hours).^[8]
 - Panelists should evaluate the intensity of the fragrance on a scale (e.g., 0-10, where 0 is no odor and 10 is a very strong odor).

- Panelists should also provide qualitative descriptions of the fragrance at each time point, noting any changes in the scent profile.
- Data Analysis:
 - Calculate the average intensity scores for the control and test samples at each time point.
 - Plot the average intensity versus time for both samples to visualize the evaporation curve.
 - Statistically analyze the data to determine if there is a significant difference in fragrance intensity over time between the control and test samples.

4.2. Protocol for Instrumental Analysis of Fragrance Evaporation

This protocol uses Gas Chromatography-Mass Spectrometry (GC-MS) to quantitatively measure the evaporation rate of key fragrance components with and without **p-tolyl benzoate**.

Objective: To quantify the effect of **p-tolyl benzoate** on the evaporation rate of volatile fragrance compounds.

Materials:

- Fragrance formulation (control)
- Fragrance formulation with **p-tolyl benzoate** (test)
- Perfumer's alcohol (ethanol)
- Glass vials with septa
- Microsyringe
- Gas Chromatograph-Mass Spectrometer (GC-MS)
- Headspace auto-sampler (optional)

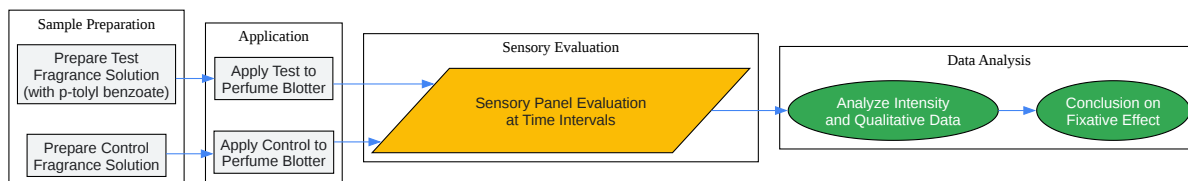
Procedure:

- Sample Preparation:

- Prepare the control and test fragrance solutions as described in the sensory evaluation protocol.
- Evaporation Study:
 - Apply a precise amount of the control and test solutions to a suitable substrate (e.g., filter paper) within separate, sealed vials.
 - At predetermined time intervals (e.g., 0, 1, 4, 8, 24 hours), analyze the headspace of the vials using a GC-MS.
- GC-MS Analysis:
 - Develop a GC-MS method to separate and identify the key volatile compounds in the fragrance formulation.
 - Quantify the concentration of each target analyte in the headspace at each time point.
- Data Analysis:
 - Plot the concentration of each target analyte as a function of time for both the control and test samples.
 - Compare the evaporation rates of the volatile compounds in the presence and absence of **p-tolyl benzoate**. A slower decrease in concentration in the test sample indicates a fixative effect.

Visualization of Workflows

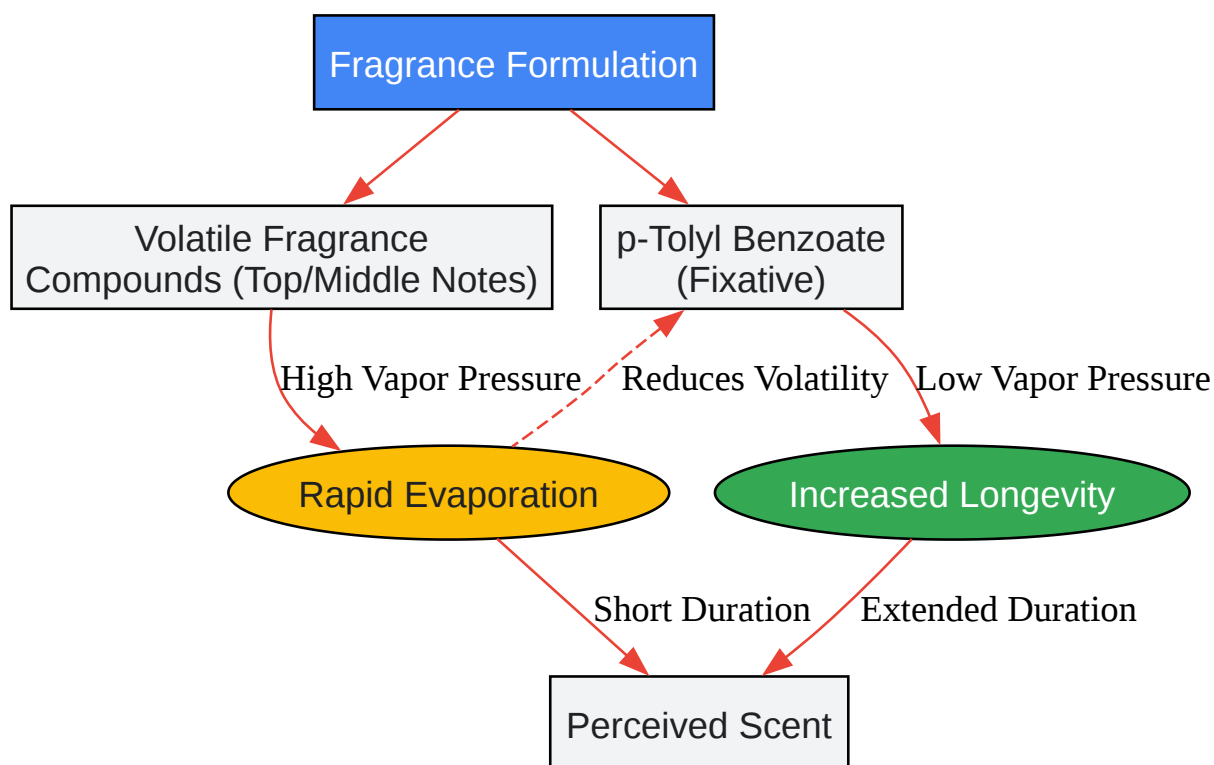
5.1. Experimental Workflow for Sensory Evaluation



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Caption: Workflow for sensory evaluation of **p-tolyl benzoate** as a fixative.

5.2. Logical Relationship of Fragrance Fixation



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Caption: Logical diagram of **p-tolyl benzoate**'s role in fragrance fixation.

Safety and Regulatory Considerations

p-Tolyl benzoate is moderately toxic by ingestion and is a skin irritant.[2] When heated to decomposition, it emits acrid smoke and irritating fumes.[2] It is essential to handle this material in a well-ventilated area and with appropriate personal protective equipment. The Research Institute for Fragrance Materials (RIFM) has conducted a safety assessment for p-cresyl benzoate (a synonym for **p-tolyl benzoate**) and concluded that it is safe for use in fragrance products at the current levels of use.[5] However, it is the responsibility of the formulator to ensure compliance with all relevant local and international regulations for the intended application.

Conclusion

p-Tolyl benzoate is a viable, albeit infrequently used, fragrance ingredient that can serve as an effective fixative-modifier, particularly in floral and balsamic fragrance compositions. Its faint odor profile allows for its incorporation without significantly altering the intended scent. The protocols outlined in this document provide a framework for the systematic evaluation of its performance in enhancing fragrance longevity. Further research into its synergistic effects with other fragrance materials and its performance in a wider range of product bases is warranted.

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